

Spectroscopic Data for 9,10-Anthracenediol, diacetate: An In-depth Technical Guide

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Compound of Interest

Compound Name: 9,10-Anthracenediol, diacetate

CAS No.: 604-66-0

Cat. No.: B1208110

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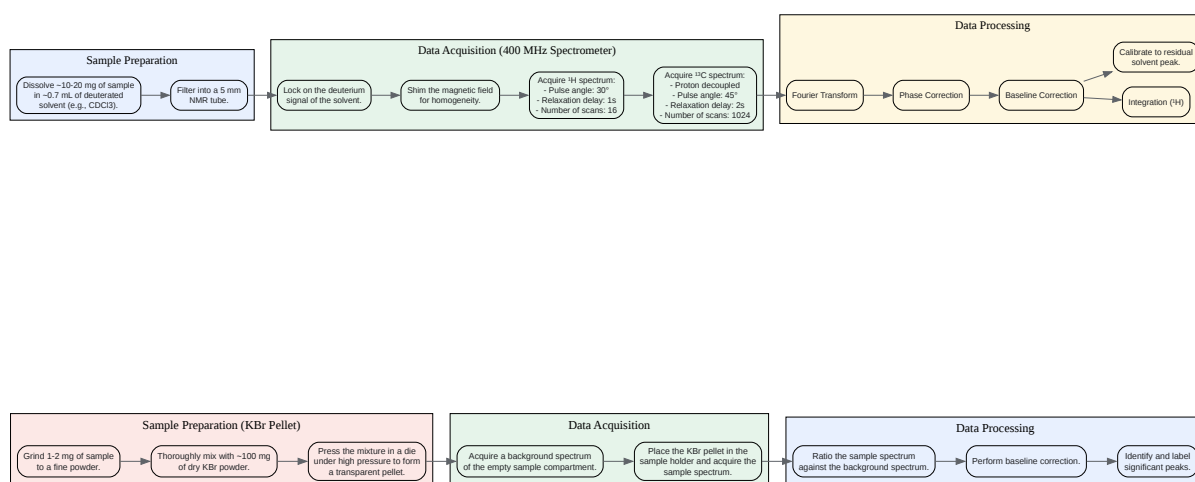
This guide provides a comprehensive overview of the spectroscopic data for **9,10-Anthracenediol, diacetate**, a key derivative of anthracene. Designed for researchers, scientists, and professionals in drug development, this document delves into the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data essential for the structural elucidation and characterization of this compound. Beyond a mere presentation of data, this guide offers insights into the experimental rationale and interpretive nuances that underpin the spectroscopic analysis of acetylated aromatic compounds.

Introduction

9,10-Anthracenediol, diacetate (also known as 9,10-diacetoxanthracene) is a derivative of anthracene where the hydroxyl groups at the 9 and 10 positions are esterified with acetic anhydride. This modification significantly alters the electronic and steric properties of the parent anthracenediol, influencing its chemical reactivity and potential applications. Accurate and unambiguous structural confirmation is paramount in any research or development context, and a multi-technique spectroscopic approach provides the necessary analytical rigor. This guide will explore the characteristic spectral signatures of **9,10-Anthracenediol, diacetate**, providing a foundational understanding for its identification and quality assessment.

Molecular Structure and Spectroscopic Correlation

The structure of **9,10-Anthracenediol, diacetate** presents distinct proton and carbon environments that are readily probed by NMR spectroscopy. The presence of the ester functional groups and the aromatic scaffold gives rise to characteristic vibrational modes in IR spectroscopy and predictable fragmentation patterns in mass spectrometry.



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Caption: Workflow for FTIR data acquisition using the KBr pellet method.

Causality Behind Experimental Choices:

- **KBr Pellet Method:** This is a common technique for solid samples. Potassium bromide is used because it is transparent in the mid-IR region and forms a solid matrix for the sample when pressed.
- **Background Spectrum:** A background spectrum is essential to subtract the contributions of atmospheric water and carbon dioxide, as well as any instrumental artifacts, from the sample spectrum.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a compound, which can be used to confirm its identity.

Table 4: Key Mass Spectrometry Data for **9,10-Anthracenediol, diacetate**

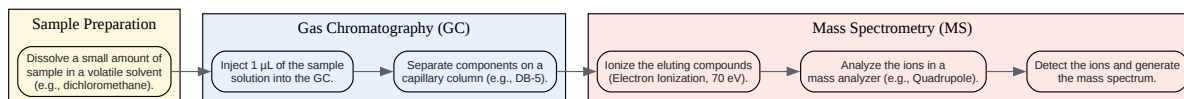
m/z	Interpretation
294	Molecular Ion $[M]^+$
252	$[M - C_2H_2O]^+$ (Loss of ketene)
210	$[M - 2(C_2H_2O)]^+$ (Loss of two ketene molecules)
168	$[M - 2(C_2H_2O) - C_2H_2O]^+$ (Further fragmentation)

Data sourced from PubChem CID 94838.

Interpretation of the Mass Spectrum:

- **Molecular Ion Peak:** The peak at m/z 294 corresponds to the molecular weight of **9,10-Anthracenediol, diacetate** ($C_{18}H_{14}O_4$), confirming the elemental composition.
- **Fragmentation Pattern:** A characteristic fragmentation pathway for acetate esters is the loss of a neutral ketene molecule ($CH_2=C=O$, mass 42). The spectrum shows a prominent peak at m/z 252, corresponding to the loss of one ketene molecule from the molecular ion. A subsequent loss of a second ketene molecule results in the peak at m/z 210, which corresponds to the molecular ion of 9,10-anthracenediol. This sequential loss of two ketene molecules is a strong indicator of the diacetate structure.

Experimental Protocol for GC-MS Data Acquisition



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Caption: Workflow for GC-MS data acquisition.

Causality Behind Experimental Choices:

- GC-MS: This technique is well-suited for the analysis of volatile and thermally stable compounds like **9,10-Anthracenediol, diacetate**. The gas chromatograph separates the compound from any impurities before it enters the mass spectrometer.
- Electron Ionization (EI): EI at 70 eV is a standard ionization method that provides reproducible fragmentation patterns, which are useful for structural elucidation and library matching.

Conclusion

The spectroscopic data presented in this guide provides a robust and multi-faceted characterization of **9,10-Anthracenediol, diacetate**. The ^1H and ^{13}C NMR spectra confirm the carbon-hydrogen framework, the IR spectrum identifies the key functional groups, and the mass spectrum verifies the molecular weight and provides characteristic fragmentation information. By understanding the principles behind these techniques and the interpretation of the resulting data, researchers can confidently identify and assess the purity of this important anthracene derivative.

References

- Spectroscopy Online. The C=O Bond, Part VII: Aromatic Esters, Organic Carbonates, and More of the Rule of Three. Available from: [[Link](#)]

- General Methods NMR spectra were recorded on Bruker Avance 300 (300 MHz. Chemical shifts (ppm) are given relative to solvent. Available from: [\[Link\]](#)
- ^1H NMR (400 MHz, CDCl_3) δ = - The Royal Society of Chemistry. Available from: [\[Link\]](#)
- The C=O bond, part VII: Aromatic esters, organic carbonates, and more of the rule of three. Available from: [\[Link\]](#)
- Chemistry LibreTexts. 12.8: Infrared Spectra of Some Common Functional Groups. Available from: [\[Link\]](#)
- Spectroscopy Online. The C=O Bond, Part VI: Esters and the Rule of Three. Available from: [\[Link\]](#)
- Scholars Research Library. FTIR spectra, Vibrational Spectroscopy of two Esters derivatives $\text{C}_9\text{H}_{10}\text{O}_2$ and $\text{C}_9\text{H}_9\text{ClO}_2$. Available from: [\[Link\]](#)
- PubMed. prediction of the ^1H chemical shifts of molecules containing the ester group: a modelling and ab initio investigation. Available from: [\[Link\]](#)
- Organic Chemistry at CU Boulder. Esters. Available from: [\[Link\]](#)
- ResearchGate. Monitoring of active ester formation using ^1H NMR spectroscopy. Both... Available from: [\[Link\]](#)
- Basic ^1H - and ^{13}C -NMR Spectroscopy. Available from: [\[Link\]](#)
- TSI Journals. SELECTIVE ACETYLATION OF AROMATIC HETEROCYCLIC COMPOUNDS. Available from: [\[Link\]](#)
- The values for proton and C-13 chemical shifts given below are typical approximate ranges only. Available from: [\[Link\]](#)
- Taylor & Francis Online. Spectroscopic Characterization, Quantum Chemical Studies, Molecular Docking and Drug Likeness of 5-Acetyl-2,4 Dimethyl-1H-Pyrrole-3-Carboxylic Acid as a Potent Anti-melanoma Drug. Available from: [\[Link\]](#)

- ResearchGate. Fragments of 1 H-NMR spectra (the signals of aromatic protons) of ester... Available from: [\[Link\]](#)
- DEVELOPMENT OF A TIME OF FLIGHT MASS SPECTROMETRY METHOD FOR THE SCREENING OF POLYCYCLIC AROMATIC HYDROCARBONS AND NITRO SUBST. Available from: [\[Link\]](#)
- ResearchGate. Acetylation of aromatic compounds over H-BEA zeolite: The influence of the substituents on the reactivity and on the catalyst stability. Available from: [\[Link\]](#)
- Oregon State University. 1H NMR Chemical Shift. Available from: [\[Link\]](#)
- OpenStax. 15.7 Spectroscopy of Aromatic Compounds – Organic Chemistry: A Tenth Edition – OpenStax adaptation. Available from: [\[Link\]](#)
- arXiv. [0909.0776] NMR shifts for polycyclic aromatic hydrocarbons from first-principles. Available from: [\[Link\]](#)
- Organic Chemistry Data. NMR Spectroscopy :: 1H NMR Chemical Shifts. Available from: [\[Link\]](#)
- Cedre.fr. Quantification of Polycyclic Aromatic Hydrocarbons (PAHs), Polycyclic Aromatic Sulfur Heterocycles (PASHs) and Alkylated Deriv. Available from: [\[Link\]](#)
- OpenStax. 15.7 Spectroscopy of Aromatic Compounds. Available from: [\[Link\]](#)
- ResearchGate. Evaluation of Molecular Fragmentation in Polycyclic Aromatic Hydrocarbons by Time-of-Flight Secondary Ion Mass Spectrometry | Request PDF. Available from: [\[Link\]](#)
- ResearchGate. (PDF) 1 H and 13 C NMR assignments for a series of Diels-Alder adducts of anthracene and 9-substituted anthracenes. Available from: [\[Link\]](#)
- PubMed. (1) H and (13) C NMR Assignments for a Series of Diels-Alder Adducts of Anthracene and 9-substituted Anthracenes. Available from: [\[Link\]](#)
- Chemistry!!! Not Mystery. Fragmentation pattern of Aromatic hydrocarbon in mass spectra. Available from: [\[Link\]](#)

- Mass Spectrometry: Fragmentation. Available from: [\[Link\]](#)
- ResearchGate. (PDF) Synthesis of 9,10-Anthracenedione Diethyldithiocarbamates. Available from: [\[Link\]](#)
- The Royal Society of Chemistry. Asymmetrical twisted anthracene derivatives as high-efficiency deep-blue emitters for organic light-emitting diodes - Chuanyou Hea, Haoqing Guoa, Qiming Penga, Shengzhi Donga, Feng Lia. Available from: [\[Link\]](#)
- ResearchGate. (PDF) A Convenient and Scalable Synthesis of 11,12Diamino-9,10-dihydro-9,10-ethanoanthracene and Its Enantiomers. Available from: [\[Link\]](#)
- ResearchGate. Synthesis of 10,10-Bispyridinylmethyl-9,10-dihydroanthracenes | Request PDF. Available from: [\[Link\]](#)
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